

Technical Guide: Structural Elucidation of 3,8-Dibromo-6-nitroquinoline

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Compound of Interest

Compound Name: 3,8-Dibromo-6-nitroquinoline

CAS No.: 696611-46-8

Cat. No.: B2734874

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Executive Summary & Strategic Context

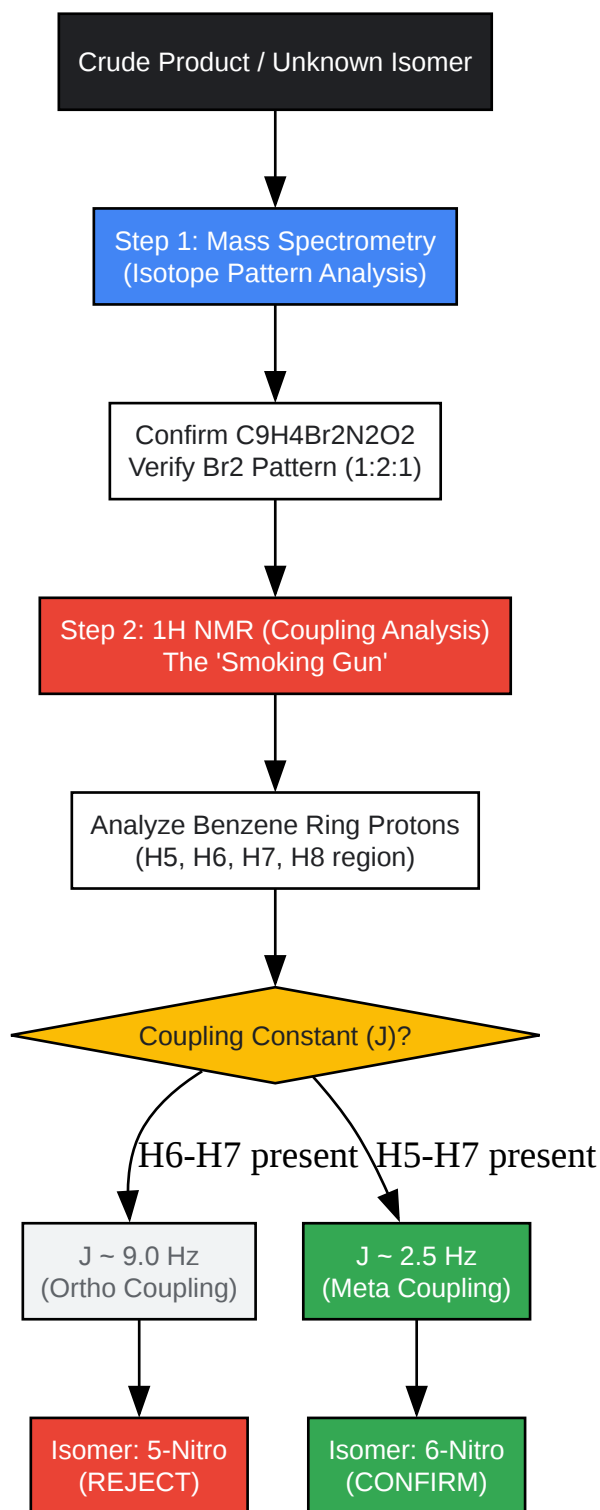
The quinoline scaffold is a privileged structure in drug discovery, serving as the core for antimalarial (e.g., chloroquine), antibacterial (fluoroquinolones), and anticancer agents. The specific derivative **3,8-Dibromo-6-nitroquinoline** (CAS 696611-46-8) represents a high-value intermediate. Its orthogonal functionalization—two distinct bromine sites (C3, C8) and a nitro group (C6)—allows for sequential palladium-catalyzed cross-couplings and reduction-amination sequences, enabling the rapid construction of complex structure-activity relationship (SAR) libraries.

However, the synthesis of polysubstituted quinolines is prone to regiochemical ambiguity. Electrophilic aromatic substitution (e.g., nitration) on quinolines typically favors the C5 and C8 positions.^[1] When C8 is blocked, competition between C5 (kinetic) and C6 (thermodynamic/route-dependent) arises. Therefore, distinguishing the 6-nitro isomer from the 5-nitro isomer is the critical analytical challenge.

This guide details a self-validating elucidation protocol, moving from elemental confirmation (MS) to regioisomeric assignment (NMR), grounded in first-principles spectroscopy.

The Elucidation Workflow

The following decision tree outlines the logical flow for confirming the structure and ruling out common regioisomers (e.g., 3,8-dibromo-5-nitroquinoline).



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Figure 1: Logical decision tree for distinguishing the 6-nitro target from its primary 5-nitro impurity.

Step 1: Mass Spectrometry (The Fingerprint)

Before assessing regiochemistry, one must confirm the elemental composition and the presence of two bromine atoms.

Protocol

- Method: LC-MS (ESI+) or GC-MS (EI).
- Solvent: Methanol or Acetonitrile (LC-MS).
- Expected Molecular Ion: $[M+H]^+ = 332.9$ (based on 79Br).

Analysis of Isotopic Pattern

Bromine exists as two isotopes,

Br (50.7%) and

Br (49.3%), in a roughly 1:1 ratio. A dibromo-compound exhibits a characteristic 1:2:1 triplet pattern for the molecular ion cluster.

Ion Species	Mass (m/z)	Relative Intensity	Origin
M	~331	50%	Br + Br
M+2	~333	100%	Br + Br
M+4	~335	50%	Br + Br

Validation Check: If the mass spectrum shows a 1:1 doublet (monobromo) or a complex mixture, the synthesis failed before regiochemistry can be discussed.

Step 2: ^1H NMR Spectroscopy (The Gold Standard)

This is the definitive step. The distinction between the 6-nitro and 5-nitro isomers relies entirely on the spin-spin coupling constants (

values) of the protons on the benzene ring.

Theoretical Proton Assignment

Target Structure: **3,8-Dibromo-6-nitroquinoline**

- Pyridine Ring Protons: H2, H4 (H3 is substituted).
- Benzene Ring Protons: H5, H7 (H6 is substituted, H8 is substituted).

The "Smoking Gun": Meta vs. Ortho Coupling

In aromatic systems:

- Ortho coupling (): Typically 7.5 – 9.0 Hz.
- Meta coupling (): Typically 1.5 – 3.0 Hz.

Scenario A: The Target (6-Nitro Isomer)

- Protons remaining: H5 and H7.
- Relationship: These protons are meta to each other (separated by C6).
- Expected Signal: Two doublets, each with

Scenario B: The Impurity (5-Nitro Isomer)

- Protons remaining: H6 and H7.[2]
- Relationship: These protons are ortho to each other.
- Expected Signal: Two doublets, each with

Predicted Chemical Shift Data (400 MHz, DMSO-d6)

Proton	Predicted (ppm)	Multiplicity	(Hz)	Assignment Logic
H2	9.10	d (fine)	~2.0	Deshielded by N (alpha); meta-coupled to H4.
H4	8.85	d	~2.0	Deshielded by Br (C3) and Nitro (C6, long range).
H5	8.70	d	2.5	Diagnostic: Meta to H7. Deshielded by ortho-Nitro.
H7	8.45	d	2.5	Diagnostic: Meta to H5. Deshielded by ortho-Nitro.

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Technical Note: The chemical shifts of H5 and H7 are heavily influenced by the strong electron-withdrawing nitro group at C6. Both will be shifted downfield significantly compared to the parent quinoline.

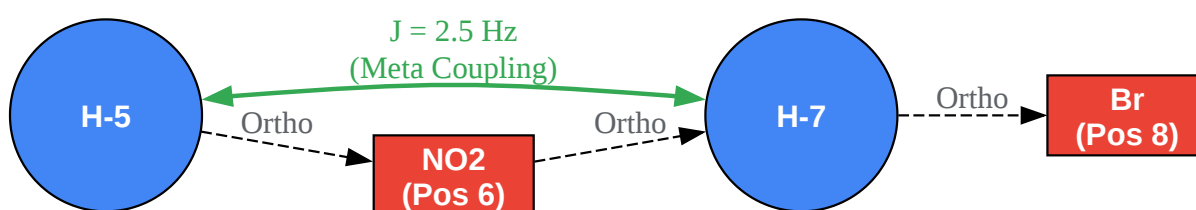


Figure 2: Diagnostic Meta-Coupling Pathway in 3,8-Dibromo-6-nitroquinoline

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Step 3: ¹³C NMR & 2D Confirmation (HMBC)

While ¹H NMR is usually sufficient, 2D Heteronuclear Multiple Bond Correlation (HMBC) provides unambiguous proof by linking protons to quaternary carbons.

Key HMBC Correlations

To definitively place the Nitro group at C6:

- Identify C6: Look for a quaternary carbon signal around 145–150 ppm (deshielded by NO₂).
- Correlations:
 - H5 should show a strong 2-bond () or 3-bond () correlation to C4 (pyridine ring junction) and C6.

- H7 should show correlations to C8 (Br-bearing carbon, ~125 ppm) and C6.
- If the Nitro were at C5, the proton at H6 would correlate to C8, but the coupling pattern would differ.

Synthetic Implications & References

The formation of the 6-nitro isomer is chemically significant because direct nitration of 3,8-dibromoquinoline would kinetically favor the C5 position (para to the Br-8 director). The presence of the 6-nitro isomer suggests the use of specific synthetic routes, such as the Skraup synthesis starting from 2-bromo-4-nitroaniline, or thermodynamic equilibration conditions.

References

- Compound Registry: **3,8-Dibromo-6-nitroquinoline** (CAS 696611-46-8).[3] Available from specialized heterocyclic intermediate suppliers.
 - Source:
- Quinoline Nitration Regioselectivity
 - Joule, J. A., & Mills, K. (2010).[1] Heterocyclic Chemistry (5th Ed.). Wiley. (Explains the C5/C8 nitration preference of quinolinium ions).
 - Context: Nitration of deactivated quinolines typically occurs at C5/C8. Deviations (C6)
- NMR Prediction & Data: Pretsch, E., et al. Structure Determination of Organic Compounds. Springer. (Source for substituent chemical shift increments in aromatic systems). Application: Used to derive the predicted shift of H5/H7 based on Nitro-group deshielding effects.

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Sources

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